

Narcobarbital solution preparation for experimental use

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Compound of Interest

Compound Name: *Narcobarbital*

Cat. No.: *B1221606*

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Application Notes: Narcobarbital for Experimental Use

Introduction **Narcobarbital** (also known as Pronarcon or Enibomal) is a barbiturate derivative first developed in 1932.[1][2] It is classified as a sedative, hypnotic, and anticonvulsant.[3] Structurally, it is an N-methylated derivative of propallylonal and exerts similar sedative effects.[1][2] While its primary application is in veterinary medicine for inducing surgical anesthesia, its properties as a central nervous system (CNS) depressant make it a compound of interest in preclinical research.[1][2] Like other barbiturates, **Narcobarbital** is a controlled substance, and its acquisition, handling, and use are subject to strict regulations.[3]

Physicochemical Properties **Narcobarbital** is described as having a bitter taste and forming crystals from dilute ethanol.[3] It is very sparingly soluble in water but is soluble in methanol, ethanol, and alkaline aqueous solutions.[3] The sodium salt of **Narcobarbital** is alkaline and water-soluble.[3] A summary of its key properties is provided below.

| Property | Value | Source |
|----------------------|---|--------|
| CAS Registry Number | 125-55-3 | [3][4] |
| Molecular Formula | C ₁₁ H ₁₅ BrN ₂ O ₃ | [1][3] |
| Molar Mass | 303.15 g/mol | [1][4] |
| Melting Point | 115°C | [3] |
| Solubility | - Water: Very sparingly soluble[3]- Methanol, Ethanol: Soluble[3]- Alkaline Aq. Solutions: Soluble[3] | [3] |
| LogP (Octanol/Water) | 1.636 (Crippen Calculated) | [5] |

Protocols for Narcobarbital Solution Preparation

1. Critical Safety Precautions

- **Regulatory Compliance:** **Narcobarbital** is a controlled substance. All acquisition, storage, use, and disposal must be documented and performed in strict accordance with local, national, and institutional regulations.
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.[6]
- **Ventilation:** Handle **Narcobarbital** powder in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.[7][8]
- **Handling:** Avoid contact with skin, eyes, and clothing.[6] Do not eat, drink, or smoke in the handling area.[9] Wash hands thoroughly after handling.[9]
- **Accidental Exposure:**
 - **Skin Contact:** Immediately wash the affected area with soap and water.[8]
 - **Eye Contact:** Rinse cautiously with water for several minutes.[8][9]

- Inhalation: Move to fresh air. If breathing is difficult, seek immediate medical attention.[6][7]
- Ingestion: Do not induce vomiting. Seek immediate medical attention.[6][9]

2. Materials and Equipment

- **Narcobarbital** powder (Min. 95% purity)[10]
- Ethanol (95% or absolute)
- Propylene Glycol (USP grade)
- Sterile 0.9% Saline or Water for Injection (WFI)
- Analytical balance
- Glass beakers and sterile volumetric flasks
- Magnetic stirrer and stir bar
- Sterile syringes and needles
- Sterile 0.2 µm syringe filters
- Sterile, light-protecting storage vials (e.g., amber glass vials)

3. Experimental Protocol: Preparation of a 60 mg/mL Stock Solution

This protocol is adapted from standard procedures for preparing injectable solutions of similar barbiturates like pentobarbital, designed to enhance solubility and stability.[11][12]

- Weighing: Accurately weigh 6.0 g of **Narcobarbital** powder using an analytical balance and transfer it to a sterile glass beaker.
- Initial Dissolution: Add 10 mL of 95% ethanol to the beaker. Place the beaker on a magnetic stirrer and stir until the **Narcobarbital** powder is completely dissolved.[11]

- Addition of Saline (Part 1): Once the powder is fully dissolved in the ethanol, add 25 mL of sterile 0.9% saline. Mix thoroughly until the solution is homogenous.[11]
- Addition of Co-Solvent: Add 40 mL of propylene glycol to the mixture and continue stirring. Propylene glycol is used as a solvent and enhances the stability of the solution.[11][13]
- Final Volume Adjustment: Transfer the solution to a 100 mL sterile volumetric flask. Bring the final volume to 100 mL with approximately 25 mL of sterile 0.9% saline.[11] The final concentration will be 60 mg/mL.
- Sterile Filtration: Draw the final solution into a sterile syringe and pass it through a 0.2 μ m sterile syringe filter into a sterile, light-protecting (amber) vial.[11]
- Labeling: Clearly label the vial with the compound name (**Narcobarbital**), concentration (60 mg/mL), preparation date, expiration date, solvent composition (Ethanol/PG/Saline), and the preparer's initials.[11]

4. Preparation of Working Solutions

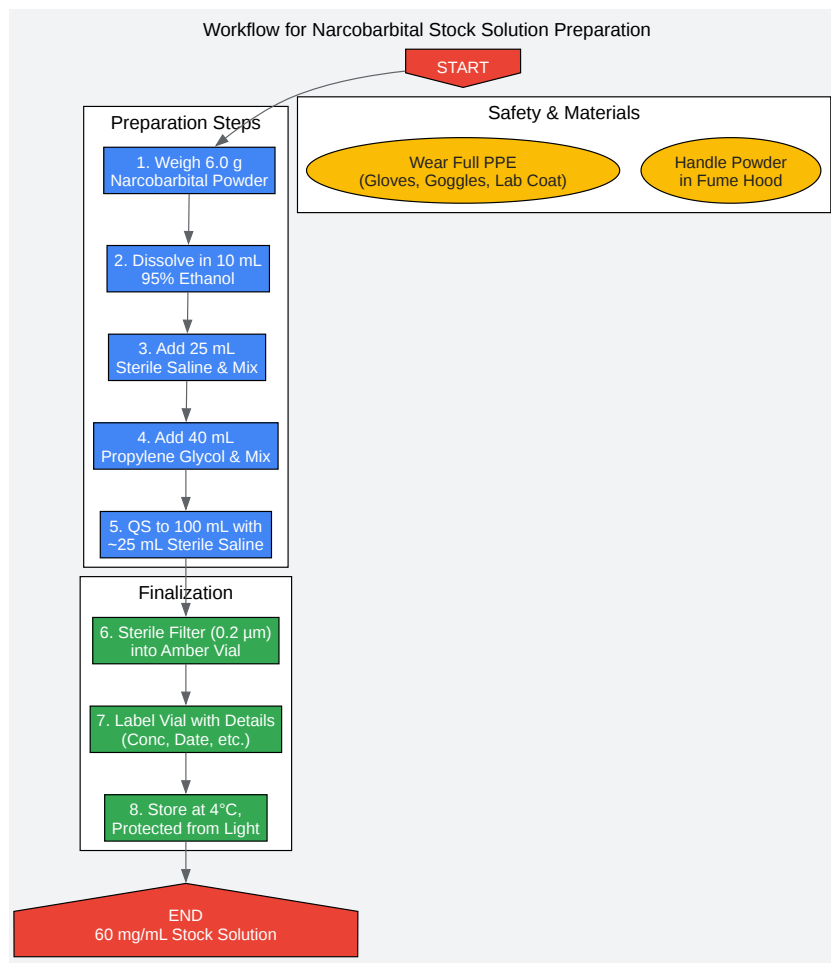
Prepare working solutions by performing serial dilutions of the stock solution with a suitable sterile diluent, such as 0.9% saline.

- Example: To prepare 10 mL of a 6 mg/mL working solution, aseptically withdraw 1 mL of the 60 mg/mL stock solution and add it to 9 mL of sterile 0.9% saline in a sterile vial.

5. Storage and Stability

- Stock Solution: Store the 60 mg/mL stock solution in a securely sealed, light-protected container at 4°C. Under these conditions, it should be stable for up to 6 months.[11]
- Working Solutions: Working solutions can be stored at room temperature for up to 30 days. [11]
- Precipitation: Aqueous solutions of barbiturates can be unstable.[13] Before each use, visually inspect the solution for any signs of precipitation or discoloration. If a precipitate is present, the solution should not be used.[13] The use of a propylene glycol co-solvent system, as described, significantly improves stability.[12]

6. Experimental Workflow Diagram



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Caption: Workflow for preparing a 60 mg/mL **Narcobarbital** stock solution.

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